

Proper Disposal of 5-Nitronaphthalene-1-carboxylic Acid: A Safety and Operational Guide

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Compound of Interest

Compound Name: 5-Nitronaphthalene-1-carboxylic acid

Cat. No.: B157501

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of **5-Nitronaphthalene-1-carboxylic acid** is critical to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe handling and disposal of this compound, in line with established safety protocols for hazardous chemical waste.

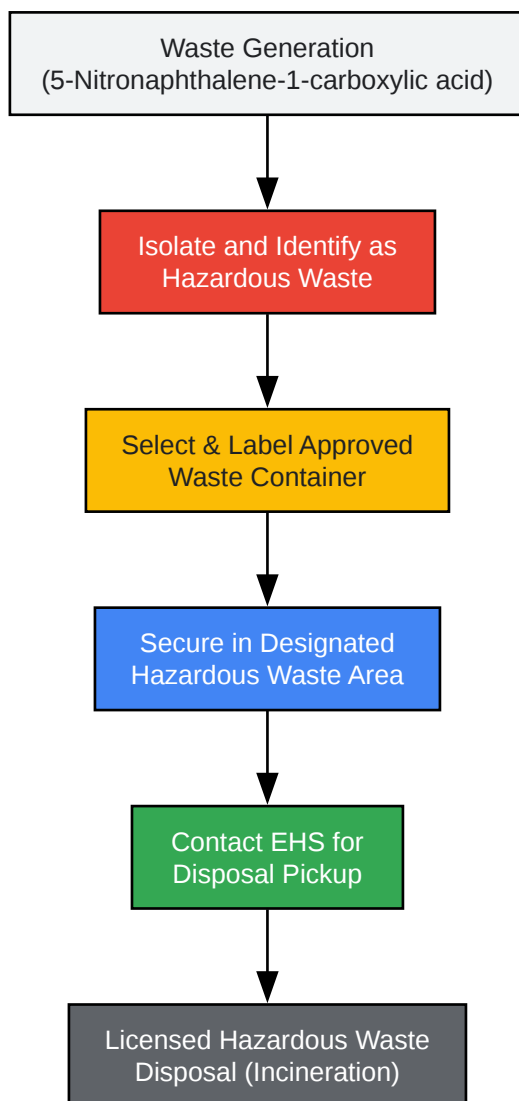
Hazard Profile and Safety Data

5-Nitronaphthalene-1-carboxylic acid is a chemical compound that presents several hazards. A summary of its GHS classification is provided in the table below for quick reference.

| Hazard Classification | GHS Pictogram | Hazard Statement |
|---------------------------------------------------------------------|---------------|-------------------------------------------------------|
| Acute toxicity, oral (Category 4) | Warning | H302: Harmful if swallowed |
| Skin corrosion/irritation (Category 2) | Warning | H315: Causes skin irritation |
| Serious eye damage/eye irritation (Category 2) | Warning | H319: Causes serious eye irritation |
| Hazardous to the aquatic environment, long-term hazard (Category 2) | Warning | H411: Toxic to aquatic life with long lasting effects |

Disposal Workflow

The following diagram outlines the procedural flow for the proper disposal of **5-Nitronaphthalene-1-carboxylic acid**. This workflow is designed to guide users through the decision-making process, from waste generation to final disposal by a licensed facility.



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Disposal workflow for **5-Nitronaphthalene-1-carboxylic acid**.

Step-by-Step Disposal Protocol

The following protocol details the recommended procedures for the disposal of **5-Nitronaphthalene-1-carboxylic acid** waste.

1. Waste Identification and Segregation:

- Isolate Waste: All materials that have come into contact with **5-Nitronaphthalene-1-carboxylic acid**, including contaminated personal protective equipment (PPE), weighing boats, and absorbent materials, must be treated as hazardous waste.
- Separate Waste Streams: Do not mix **5-Nitronaphthalene-1-carboxylic acid** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.

2. Containerization:

- Select Appropriate Containers: Use only approved, chemically resistant, and sealable containers for hazardous waste. Ensure containers are in good condition and free from leaks.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**5-Nitronaphthalene-1-carboxylic acid**," and any other information required by your institution and local regulations.

3. On-site Accumulation and Storage:

- Secure Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Secondary Containment: It is best practice to store the primary waste container within a larger, chemically resistant secondary container to prevent the spread of material in case of a leak.

4. Disposal Arrangement: *

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